

In Vitro Characterization of DWP14012 Hydrochloride: A Technical Guide

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Compound of Interest

Compound Name: *Abeprazan hydrochloride*

CAS No.: *1902954-87-3*

Cat. No.: *B15569230*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

DWP14012 hydrochloride, also known as fexuprazan, is a novel potassium-competitive acid blocker (P-CAB) developed for the treatment of acid-related disorders. As a member of the P-CAB class, DWP14012 offers a distinct mechanism of action compared to traditional proton pump inhibitors (PPIs). This technical guide provides an in-depth overview of the in vitro characterization of DWP14012, focusing on its core mechanism of action, supported by quantitative data and detailed experimental methodologies. This document is intended to serve as a resource for researchers and drug development professionals engaged in the study of gastric acid secretion inhibitors.

Introduction

Gastric acid secretion is primarily mediated by the H⁺/K⁺-ATPase, commonly referred to as the proton pump, located in the secretory canaliculi of parietal cells. While PPIs have long been the standard of care for acid-related diseases, they possess certain limitations, including the need for acid-induced activation and a slower onset of action.^[1] Potassium-competitive acid blockers

(P-CABs) represent a significant advancement in acid suppression therapy.[2] DWP14012 (fexuprazan) is a P-CAB that inhibits the H⁺/K⁺-ATPase through a reversible and potassium-competitive mechanism, offering the potential for rapid and sustained acid suppression.[3] Unlike PPIs, DWP14012 does not require an acidic environment for its activation.

Mechanism of Action

DWP14012 exerts its pharmacological effect by directly targeting the gastric H⁺/K⁺-ATPase. It competitively binds to the potassium-binding site of the enzyme, thereby inhibiting the exchange of cytoplasmic H⁺ for luminal K⁺, the final step in gastric acid secretion.[1] This inhibition is reversible, a key characteristic of the P-CAB class.

Figure 1: Mechanism of Action of DWP14012

Quantitative In Vitro Data

The in vitro potency of DWP14012 has been determined through enzymatic assays. A key parameter is the half-maximal inhibitory concentration (IC₅₀), which quantifies the concentration of the drug required to inhibit 50% of the enzyme's activity.

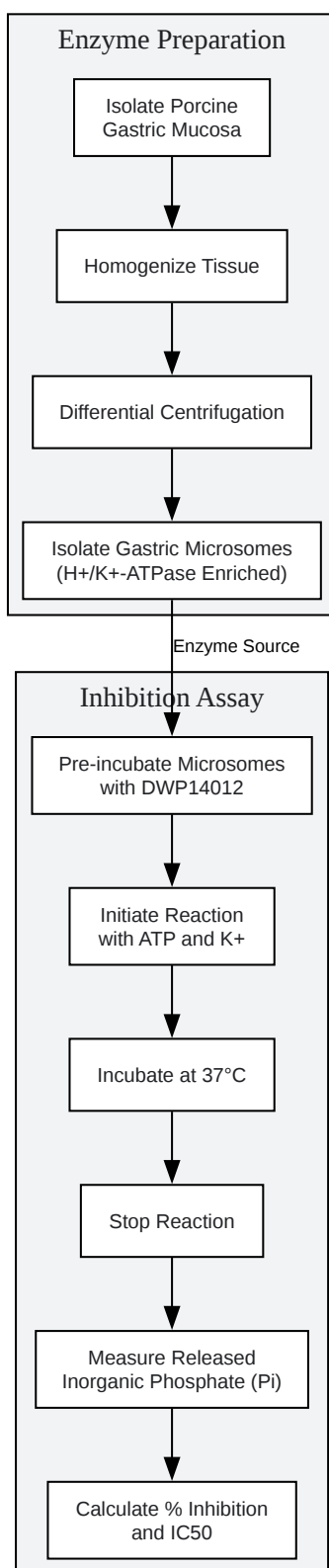
Compound	Target	Assay System	IC ₅₀	Reference
DWP14012 (Fexuprazan)	H ⁺ /K ⁺ -ATPase	Isolated Porcine Gastric Microsomes	0.03 μM	Shin et al., 2025
DWP14012 (Fexuprazan)	CYP3A4	In vitro	11.7 μM	FDA

Experimental Protocols

Detailed methodologies are crucial for the replication and validation of in vitro findings. The following sections outline representative protocols for key experiments used in the characterization of DWP14012.

H⁺/K⁺-ATPase Inhibition Assay

This assay measures the enzymatic activity of H⁺/K⁺-ATPase by quantifying the amount of inorganic phosphate (Pi) released from the hydrolysis of ATP. The inhibitory effect of DWP14012 is determined by comparing the enzyme activity in its presence versus its absence.



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Figure 2: H⁺/K⁺-ATPase Inhibition Assay Workflow

Materials:

- Enzyme Source: H⁺/K⁺-ATPase enriched microsomes from porcine gastric mucosa.
- Test Compound: DWP14012 hydrochloride dissolved in a suitable solvent (e.g., DMSO).
- Assay Buffer: 40 mM Tris-HCl (pH 7.4), 2 mM MgCl₂.
- Substrate Solution: 2 mM ATP in Assay Buffer.
- Cation Solution: 20 mM KCl in Assay Buffer.
- Stop Reagent: Malachite Green reagent for phosphate detection.
- 96-well microplate.
- Microplate reader.

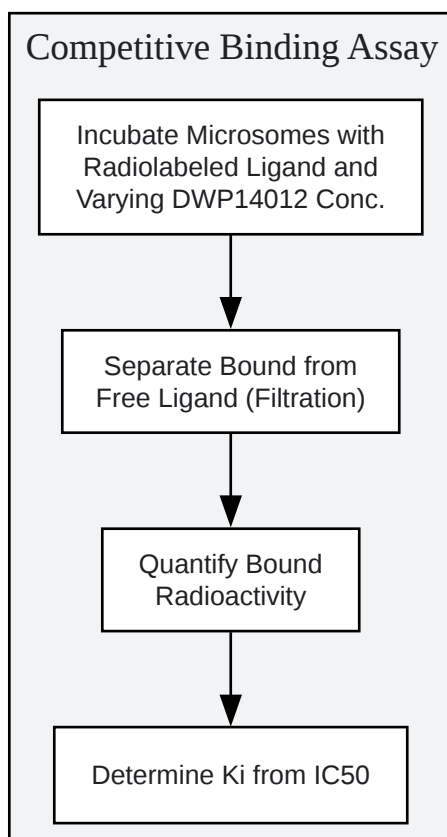
Procedure:

- Preparation of H⁺/K⁺-ATPase Enriched Microsomes:
 - Gastric mucosa is scraped from fresh porcine stomachs.
 - The tissue is homogenized in a buffered sucrose solution.
 - The homogenate undergoes differential centrifugation to isolate the microsomal fraction, which is rich in H⁺/K⁺-ATPase.
 - The protein concentration of the microsomal preparation is determined.
- Enzymatic Assay:
 - Serial dilutions of DWP14012 hydrochloride are prepared in the Assay Buffer.
 - In a 96-well plate, the H⁺/K⁺-ATPase enriched microsomes are pre-incubated with the various concentrations of DWP14012 or vehicle control for a specified time (e.g., 30 minutes) at 37°C.

- The enzymatic reaction is initiated by adding a mixture of the ATP and KCl solutions.
- The reaction is allowed to proceed for a defined period (e.g., 30 minutes) at 37°C.
- The reaction is terminated by the addition of the Malachite Green reagent.
- The absorbance is measured at a wavelength of 620-650 nm to quantify the amount of inorganic phosphate produced.
- The percentage of inhibition for each DWP14012 concentration is calculated relative to the vehicle control, and the IC₅₀ value is determined by fitting the data to a dose-response curve.

Radioligand Binding Assay (Representative Protocol)

Binding assays are employed to determine the affinity of a compound for its target receptor or enzyme. For P-CABs, this typically involves a competition binding assay using a radiolabeled ligand that binds to the H⁺/K⁺-ATPase.



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Figure 3: Radioligand Binding Assay Workflow

Materials:

- Enzyme Source: H⁺/K⁺-ATPase enriched microsomes.
- Radiolabeled Ligand: A suitable radiolabeled P-CAB (e.g., [³H]-SCH28080).
- Test Compound: DWP14012 hydrochloride.
- Binding Buffer: Appropriate buffer system (e.g., Tris-HCl).
- Glass fiber filters.
- Scintillation counter.

Procedure:

- Assay Setup:
 - In reaction tubes, the H⁺/K⁺-ATPase enriched microsomes are incubated with a fixed concentration of the radiolabeled ligand and varying concentrations of DWP14012 hydrochloride.
 - Non-specific binding is determined in the presence of a high concentration of a non-labeled competitor.
 - Total binding is determined in the absence of any competitor.
- Incubation and Filtration:
 - The mixture is incubated to allow binding to reach equilibrium.
 - The reaction is terminated by rapid filtration through glass fiber filters, which separates the membrane-bound radioligand from the free radioligand.
 - The filters are washed with ice-cold buffer to remove any unbound radioligand.

- Quantification and Analysis:
 - The radioactivity retained on the filters is quantified using a scintillation counter.
 - The specific binding is calculated by subtracting the non-specific binding from the total binding.
 - The IC₅₀ value for DWP14012 is determined by analyzing the displacement of the radiolabeled ligand.
 - The binding affinity (K_i) can then be calculated from the IC₅₀ value using the Cheng-Prusoff equation.

Conclusion

DWP14012 (fexuprazan) is a potent, reversible, and potassium-competitive inhibitor of the gastric H⁺/K⁺-ATPase. Its in vitro profile demonstrates high potency, consistent with its classification as a P-CAB. The experimental protocols outlined in this guide provide a framework for the continued investigation and characterization of DWP14012 and other novel acid secretion inhibitors. This information is critical for the scientific community to further understand the pharmacology of this new class of drugs and to advance the development of improved therapies for acid-related diseases.

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